

2-(5-Oxazolyl)benzoic Acid: A Technical Guide for Organic Synthesis

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Compound of Interest

Compound Name: 2-(5-Oxazolyl)benzoic Acid

Cat. No.: B599546

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Abstract

This technical guide provides a comprehensive overview of **2-(5-Oxazolyl)benzoic acid**, a heterocyclic carboxylic acid with significant potential as a building block in organic synthesis, particularly in the fields of medicinal chemistry and materials science. While specific experimental data for this compound is limited in publicly available literature, this document consolidates information from analogous structures and established synthetic methodologies to offer a detailed perspective on its synthesis, characterization, and potential applications. The guide includes proposed synthetic routes, predicted spectroscopic data, and a discussion of its utility in the development of novel molecular entities.

Introduction

Oxazole derivatives are a critical class of five-membered heterocyclic compounds renowned for their wide-ranging biological activities.[1][2] The oxazole ring serves as a versatile scaffold in numerous pharmaceuticals and natural products.[3] When incorporated into a benzoic acid framework, specifically as **2-(5-Oxazolyl)benzoic acid**, the resulting molecule presents a unique combination of functionalities: a carboxylic acid amenable to various coupling reactions and an oxazole ring that can participate in diverse chemical transformations and biological interactions. This bifunctional nature makes it a valuable intermediate for creating complex molecular architectures with potential applications in drug discovery and materials science.[3][4]

Chemical and Physical Properties

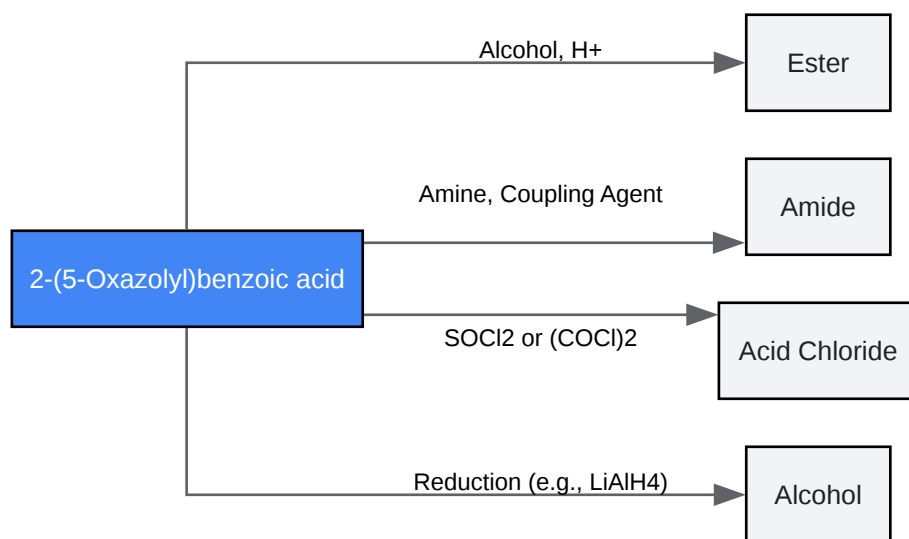
Below is a summary of the known and predicted properties of **2-(5-Oxazolyl)benzoic acid**.

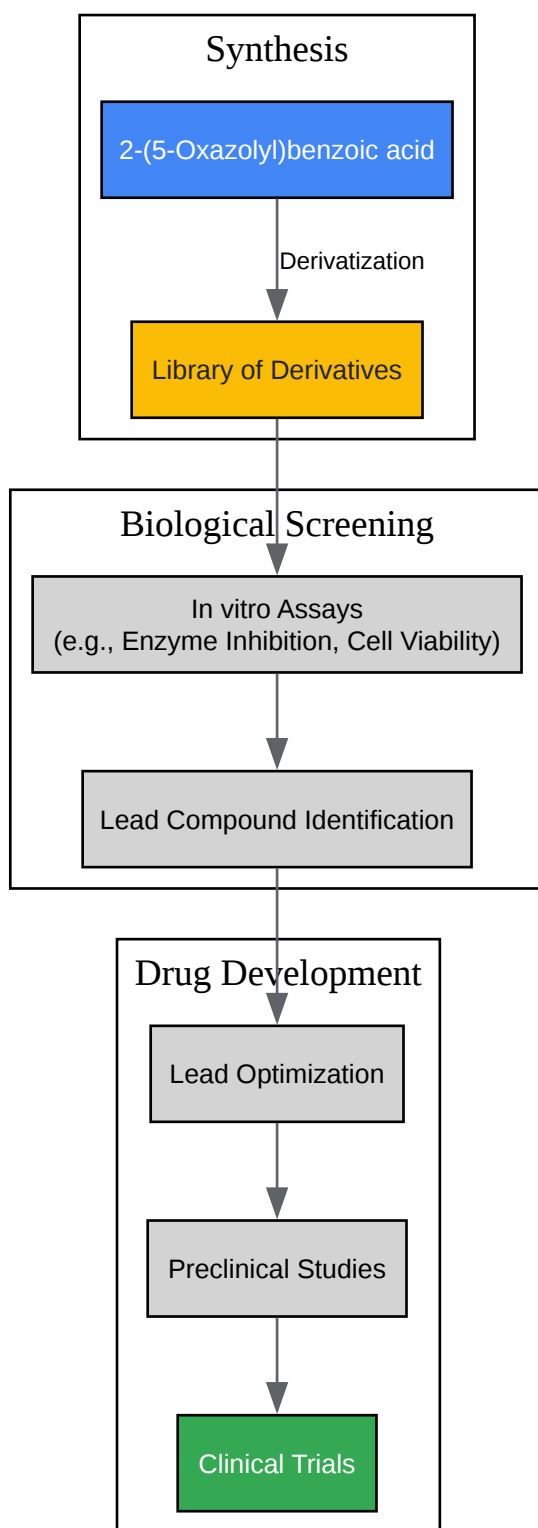
Property	Value	Reference
IUPAC Name	2-(oxazol-5-yl)benzoic acid	[5]
CAS Number	169508-94-5	[5]
Molecular Formula	C ₁₀ H ₇ NO ₃	[5]
Molecular Weight	189.17 g/mol	[5]
Appearance	Predicted: White to off-white solid	-
Solubility	Predicted: Soluble in polar organic solvents (e.g., DMSO, DMF, Methanol)	-
Purity (Typical)	97%	[5]

Synthesis of 2-(5-Oxazolyl)benzoic Acid

While a specific, detailed experimental protocol for the synthesis of **2-(5-Oxazolyl)benzoic acid** is not readily available in the literature, a plausible synthetic route can be proposed based on established methods for oxazole synthesis. One of the most common methods for constructing the oxazole ring is the Robinson-Gabriel synthesis and its variations, which involve the cyclodehydration of an α -acylamino ketone.[6]

A potential synthetic pathway starting from 2-cyanobenzoic acid is outlined below.





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